

Introduction: The Strategic Importance of Fluorinated Picolinates

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Compound of Interest

Compound Name: 3,5-difluoropyridine-2-carboxylic Acid

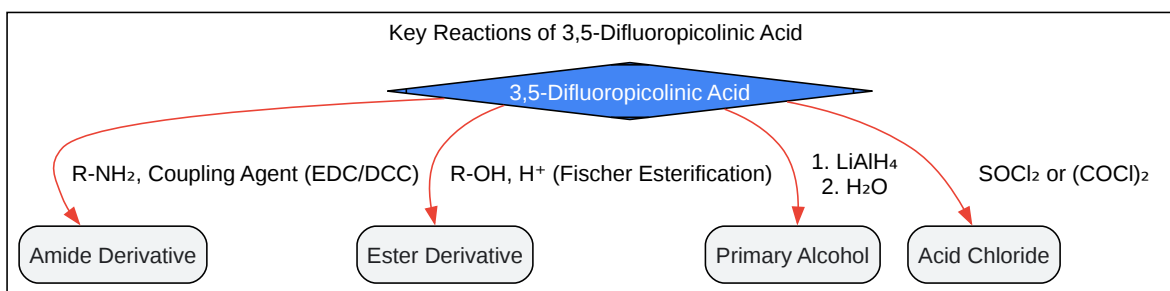
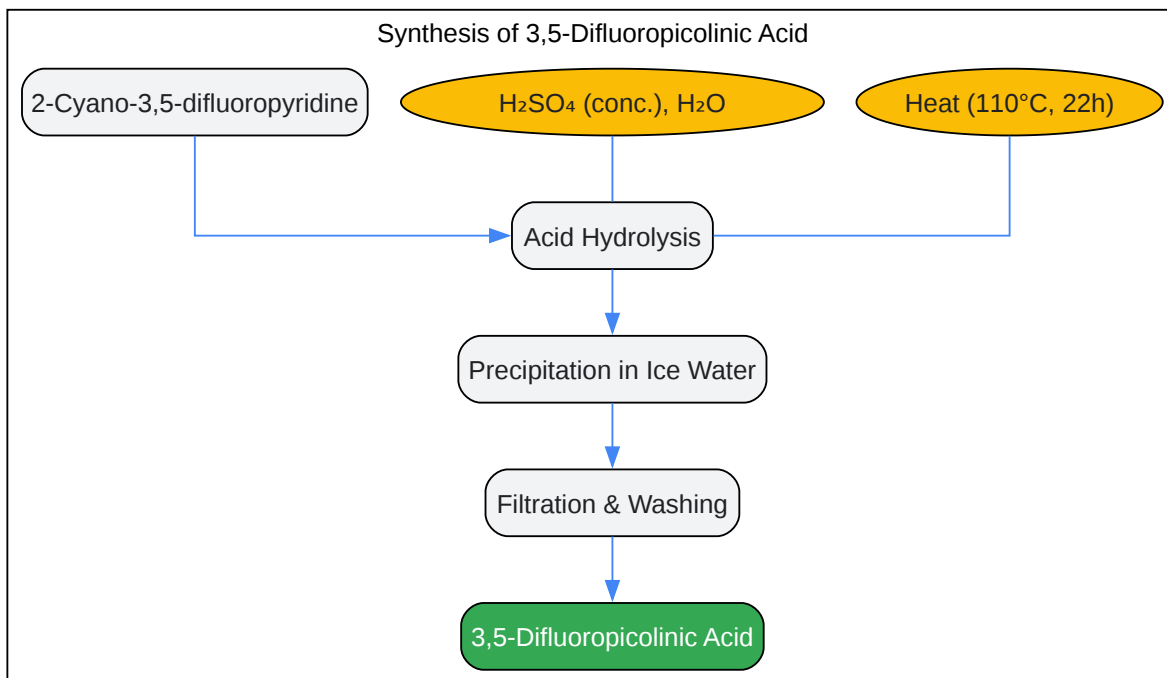
CAS No.: 745784-04-7

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3,5-Difluoropicolinic acid, also known as 3,5-difluoro-2-pyridinecarboxylic acid, is a fluorinated heterocyclic building block of significant interest to the scientific community, particularly in the fields of medicinal chemistry and materials science. Its structural rigidity, conferred by the pyridine core, combined with the unique electronic properties of the fluorine substituents, makes it a valuable synthon for creating novel molecules with tailored characteristics.

The strategic placement of two fluorine atoms on the pyridine ring dramatically alters the molecule's electronic landscape. Fluorine's high electronegativity exerts a strong inductive electron-withdrawing effect, which can modulate the pKa of the carboxylic acid, influence the reactivity of the aromatic ring, and create specific intermolecular interactions (such as hydrogen bonds or halogen bonds) critical for molecular recognition. In drug development, these modifications can enhance metabolic stability, improve binding affinity to biological targets, and optimize pharmacokinetic profiles. This guide provides a comprehensive overview of the core properties, synthesis, reactivity, and handling of 3,5-difluoropicolinic acid for professionals in research and development.



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